

# Safety and Handling of (R)-Diethyl 2-hydroxysuccinate: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: (R)-Diethyl 2-hydroxysuccinate

Cat. No.: B122862

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling precautions for **(R)-Diethyl 2-hydroxysuccinate** (CAS No. 7554-28-1). The information is intended to support laboratory personnel in the safe use of this compound in research and development settings.

## Chemical Identification and Physical Properties

**(R)-Diethyl 2-hydroxysuccinate** is a chiral ester with the molecular formula  $C_8H_{14}O_5$ .<sup>[1][2]</sup>

The following table summarizes its key physical and chemical properties.

Property	Value	Reference
Molecular Weight	190.19 g/mol	[1][2]
Appearance	Clear Colourless Oil	[1]
Boiling Point	80 °C @ 8 x 10 <sup>-3</sup> Torr	[1]
Flash Point	85.0 °C	[1]
Density	1.1 ± 0.1 g/cm <sup>3</sup>	[1]
Refractive Index	1.446	[1]

## Hazard Identification and GHS Classification

Based on available data for similar compounds, **(R)-Diethyl 2-hydroxysuccinate** should be handled with care. The GHS classification for a closely related compound, Diethyl 2,3-diisopropylsuccinate, indicates potential for acute oral toxicity, skin irritation, serious eye irritation, and respiratory tract irritation.[3]

GHS Pictogram (based on related compounds):

GHS07[4]

Signal Word (based on related compounds):

Warning[4]

Hazard Statements (based on related compounds):

- H302: Harmful if swallowed.[3]
- H315: Causes skin irritation.[3]
- H319: Causes serious eye irritation.[3]
- H335: May cause respiratory irritation.[3]

Precautionary Statements (based on related compounds):

- P261: Avoid breathing dust/fume/gas/mist/vapours/spray.
- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[3]
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.

- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]
- P337+P313: If eye irritation persists: Get medical advice/attention.

## Handling and Storage

Proper handling and storage procedures are critical to ensure safety in the laboratory.

## Engineering Controls

- Work with **(R)-Diethyl 2-hydroxysuccinate** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[5]
- Ensure that safety showers and eyewash stations are readily accessible.[6]

## Personal Protective Equipment (PPE)

The following PPE is recommended when handling this compound:

PPE	Specification
Eye Protection	Chemical safety goggles or a face shield.[7]
Hand Protection	Chemical-resistant gloves (e.g., nitrile or neoprene).[5][7]
Skin and Body Protection	A flame-resistant lab coat, full-length pants, and closed-toe shoes.[5][7]
Respiratory Protection	If working outside of a fume hood or if vapors are expected to be generated, a respirator may be required.[5]

## Storage

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.[6][8]
- Keep away from incompatible materials such as strong oxidizing agents, strong acids, and halogens.[7]

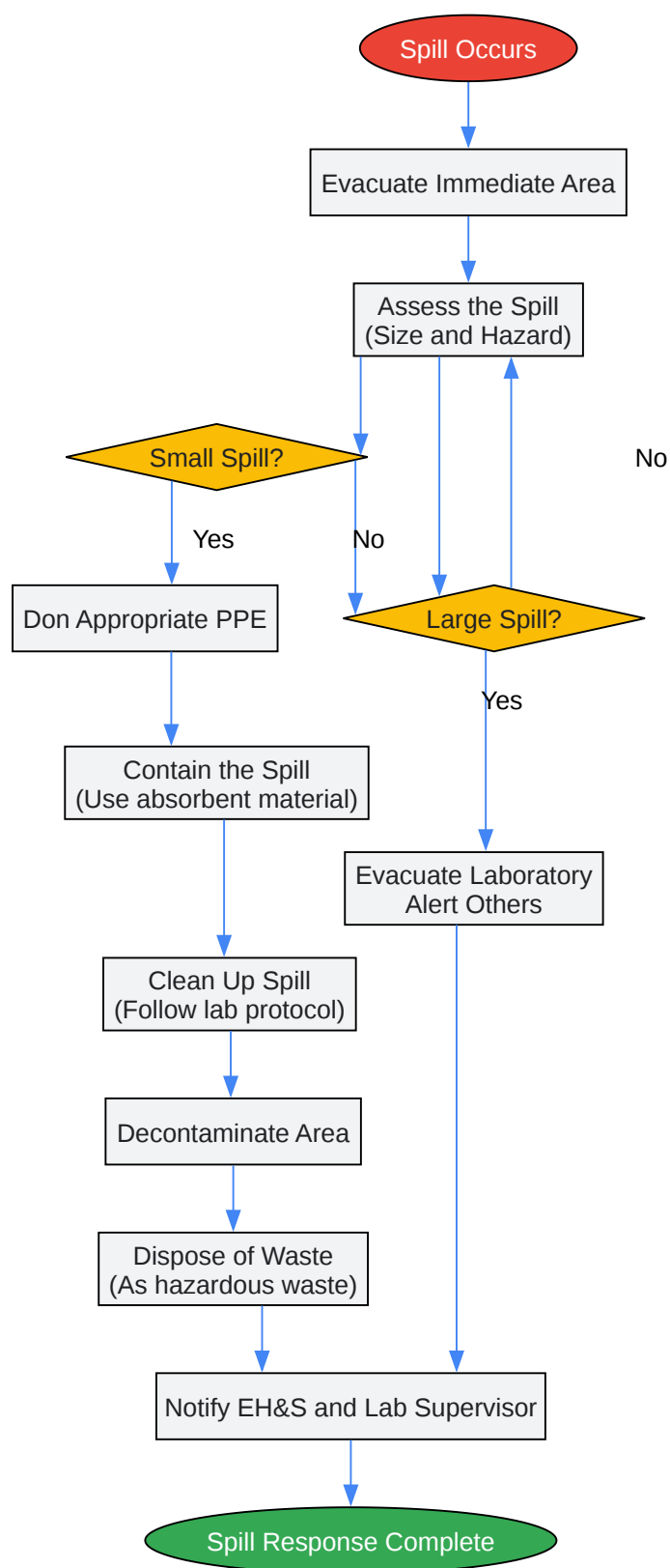
- Protect from light and moisture.[6]

## Accidental Release and First Aid Measures

A clear and practiced emergency response plan is essential.

### Accidental Release Measures

In the event of a spill, the following workflow should be followed:



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**Figure 1:** Chemical Spill Response Workflow

## First Aid Measures

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. <a href="#">[6]</a> <a href="#">[7]</a>
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing. Seek medical attention if irritation develops. <a href="#">[3]</a> <a href="#">[6]</a>
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. <a href="#">[3]</a> <a href="#">[6]</a>
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. <a href="#">[3]</a> <a href="#">[6]</a>

## Toxicological Information

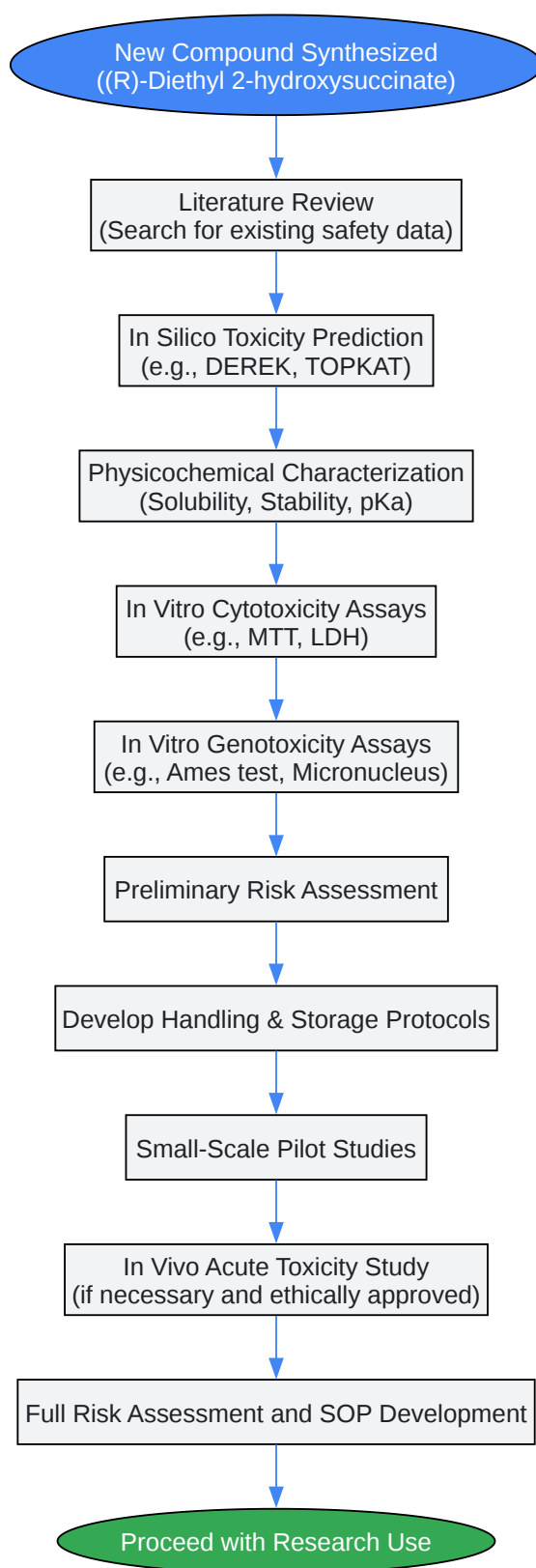
Specific toxicological data for **(R)-Diethyl 2-hydroxysuccinate** is not readily available. The toxicological properties have not been fully investigated. The information below is based on data from similar compounds and should be used as a guide for safe handling.

Toxicity Metric	Value	Species	Route	Reference
Acute Oral Toxicity (related compound)	Harmful if swallowed (Category 4)	N/A	Oral	[3]
Skin Corrosion/Irritation (related compound)	Causes skin irritation (Category 2)	N/A	Dermal	[3]
Serious Eye Damage/Irritation (related compound)	Causes serious eye irritation (Category 2A)	N/A	Ocular	[3]
STOT-Single Exposure (related compound)	May cause respiratory irritation (Category 3)	N/A	Inhalation	[3]
Carcinogenicity	No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible or confirmed human carcinogen by IARC, ACGIH, NTP, or OSHA.	N/A	N/A	[3]

## Experimental Protocol: General Safety Assessment in a Research Setting

For novel or under-characterized compounds like **(R)-Diethyl 2-hydroxysuccinate**, a systematic safety assessment is crucial before widespread use. The following diagram outlines a general workflow for such an assessment.





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**Figure 2:** General Safety Assessment Workflow for a Novel Research Chemical

Disclaimer: This guide is intended for informational purposes only and does not constitute a comprehensive safety manual. All laboratory personnel should be thoroughly trained in chemical safety and handling procedures. Always consult the most up-to-date Safety Data Sheet (SDS) for any chemical before use and follow all institutional and regulatory guidelines.

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